

Application Note: Synthesis and Protocols for 5-Methoxy-2-(1-methylcyclopropyl)pyridine

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Compound of Interest

Compound Name: 5-Methoxy-2-(1-methylcyclopropyl)pyridine

Cat. No.: B12626057

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Target Audience: Researchers, synthetic chemists, and drug development professionals.

Executive Summary & Mechanistic Rationale

The integration of a 1-methylcyclopropyl group into heterocyclic scaffolds is a highly effective strategy in medicinal chemistry. It serves as a conformationally restricted, lipophilic bioisostere for the tert-butyl group, often improving a drug candidate's metabolic stability without significantly increasing its steric bulk.

Synthesizing **5-Methoxy-2-(1-methylcyclopropyl)pyridine** (CAS: 1196074-23-3) presents a unique challenge. Direct cross-coupling of tertiary alkyl metal species with 2-halopyridines is notoriously difficult due to severe steric hindrance and the high propensity for

-hydride elimination. To bypass these limitations, we employ a robust, self-validating two-step sequence:

- Suzuki-Miyaura Cross-Coupling: Installation of an isopropenyl group using [1].

- Furukawa-Modified Simmons-Smith Cyclopropanation: Stereospecific carbenoid transfer to the unactivated alkene to form the cyclopropyl ring[2].

Causality in Reagent Selection

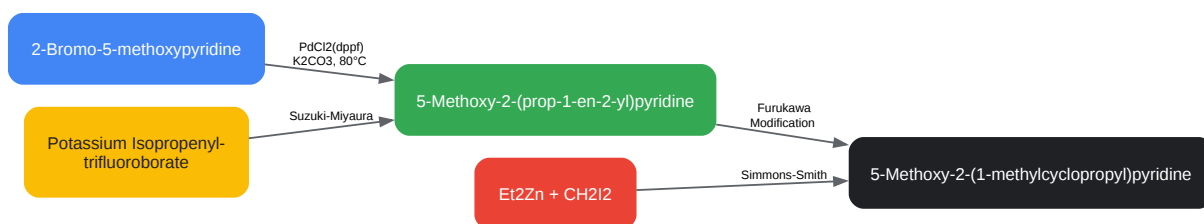
- Why Potassium Isopropenyltrifluoroborate? Unlike vinylboronic esters, which can undergo competitive Heck-type insertions, potassium organotrifluoroborates are monomeric, air-stable solids that hydrolyze slowly in situ. This controlled release of the active boronic acid prevents homocoupling and ensures near-quantitative yields[3].
- Why the Furukawa Modification? The basic nitrogen of the pyridine ring acts as a Lewis base, coordinating to electrophilic zinc carbenoids and dampening their reactivity. The standard Zn-Cu couple is heterogeneous and insufficiently reactive for this substrate. The Furukawa modification utilizes diethylzinc (

) and diiodomethane (

) to generate the highly reactive

carbenoid homogeneously. By utilizing a deliberate excess of these reagents, we saturate the pyridine's coordination sites while leaving sufficient active carbenoid to complete the cyclopropanation.

Synthetic Pathway Visualization



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Retrosynthetic workflow for **5-Methoxy-2-(1-methylcyclopropyl)pyridine**.

Step 1: Suzuki-Miyaura Cross-Coupling

Objective: Synthesis of the intermediate 5-Methoxy-2-(prop-1-en-2-yl)pyridine.

Reagent Table

Reagent	MW (g/mol)	Equivalents	Amount	Role
[4]	188.02	1.0	1.88 g (10.0 mmol)	Electrophile
Potassium isopropenyltrifluoroborate	147.98	1.5	2.22 g (15.0 mmol)	Nucleophile
	816.64	0.05	408 mg (0.5 mmol)	Catalyst
	138.21	3.0	4.15 g (30.0 mmol)	Base
1,4-Dioxane / (4:1 v/v)	N/A	N/A	40 mL / 10 mL	Solvent System

Step-by-Step Protocol

- Preparation: To an oven-dried 100 mL Schlenk flask equipped with a magnetic stir bar, add 2-bromo-5-methoxypyridine, potassium isopropenyltrifluoroborate, , and the Pd catalyst.

- Degassing: Seal the flask with a rubber septum. Evacuate and backfill the flask with dry Argon (repeat 3 times) to prevent oxidative degradation of the palladium catalyst.

- Solvent Addition: Syringe in the degassed 1,4-Dioxane/

mixture. The biphasic nature of the solvent is critical: water dissolves the inorganic base and the trifluoroborate salt, facilitating the slow release of the active boronic acid into the organic

layer.

- Reaction: Heat the mixture to 80 °C in an oil bath and stir vigorously for 12 hours.
- In-Process Validation: Monitor via TLC (Hexane:EtOAc 4:1). The starting material (, UV active) should be fully consumed, replaced by a slightly less polar spot corresponding to the product.
- Workup: Cool to room temperature. Dilute with ethyl acetate (50 mL) and wash with water (2 30 mL) and brine (30 mL). Dry the organic layer over anhydrous , filter, and concentrate in vacuo.
- Purification: Purify the crude residue via flash column chromatography (silica gel, gradient 0-10% EtOAc in Hexanes) to afford 5-Methoxy-2-(prop-1-en-2-yl)pyridine as a pale yellow oil.

Step 2: Furukawa-Modified Simmons-Smith Cyclopropanation

Objective: Conversion of the isopropenyl intermediate to the target **5-Methoxy-2-(1-methylcyclopropyl)pyridine**.

Reagent Table

Reagent	MW (g/mol)	Equivalents	Amount	Role
5-Methoxy-2-(prop-1-en-2-yl)pyridine	149.19	1.0	1.49 g (10.0 mmol)	Substrate
Diethylzinc (1.0 M in Hexane)	123.50	4.0	40.0 mL (40.0 mmol)	Carbenoid Precursor
Diiodomethane ()	267.84	4.0	3.22 mL (40.0 mmol)	Carbenoid Precursor
Dichloromethane (Anhydrous)	84.93	N/A	50 mL	Solvent

Step-by-Step Protocol

Caution: Diethylzinc is highly pyrophoric. Diiodomethane is toxic and light-sensitive. Perform all operations in a well-ventilated fume hood using strict Schlenk techniques.

- **Pre-reaction Setup:** Dissolve 5-Methoxy-2-(prop-1-en-2-yl)pyridine in anhydrous dichloromethane (50 mL) in a flame-dried 250 mL round-bottom flask under an Argon atmosphere. Cool the solution to 0 °C using an ice-water bath.
- **Carbenoid Generation:** Slowly add the solution dropwise via syringe. Stir for 10 minutes. The excess zinc reagent acts dually to coordinate the basic pyridine nitrogen and to form the reactive carbenoid.
- **Cyclopropanation:** Add diiodomethane dropwise over 15 minutes. Maintain the temperature at 0 °C for 1 hour, then gradually allow the reaction to warm to room temperature. Stir for an additional 16 hours.
- **In-Process Validation:** Perform a micro-workup and analyze by NMR. The complete disappearance of the vinylic proton signals (~5.2 and 5.8 ppm) and the emergence of cyclopropyl multiplets (~0.8-1.2 ppm) validate a successful carbenoid transfer.
- **Quenching:** Cool the flask back to 0 °C. Carefully and slowly quench the excess zinc reagent by adding saturated aqueous (50 mL) dropwise. Vigorous gas evolution (ethane) will occur.
- **Extraction & Purification:** Separate the organic layer. Extract the aqueous layer with DCM (2 30 mL). Combine the organic layers, wash with saturated aqueous (to remove residual iodine), dry over , and concentrate. Purify via flash chromatography (silica gel, 5-15% EtOAc in Hexanes) to yield the pure target compound.

References

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